

BC264 Target Identification and Validation: A Technical Guide

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Compound of Interest

Compound Name: BC264
Cat. No.: B1234208

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Introduction

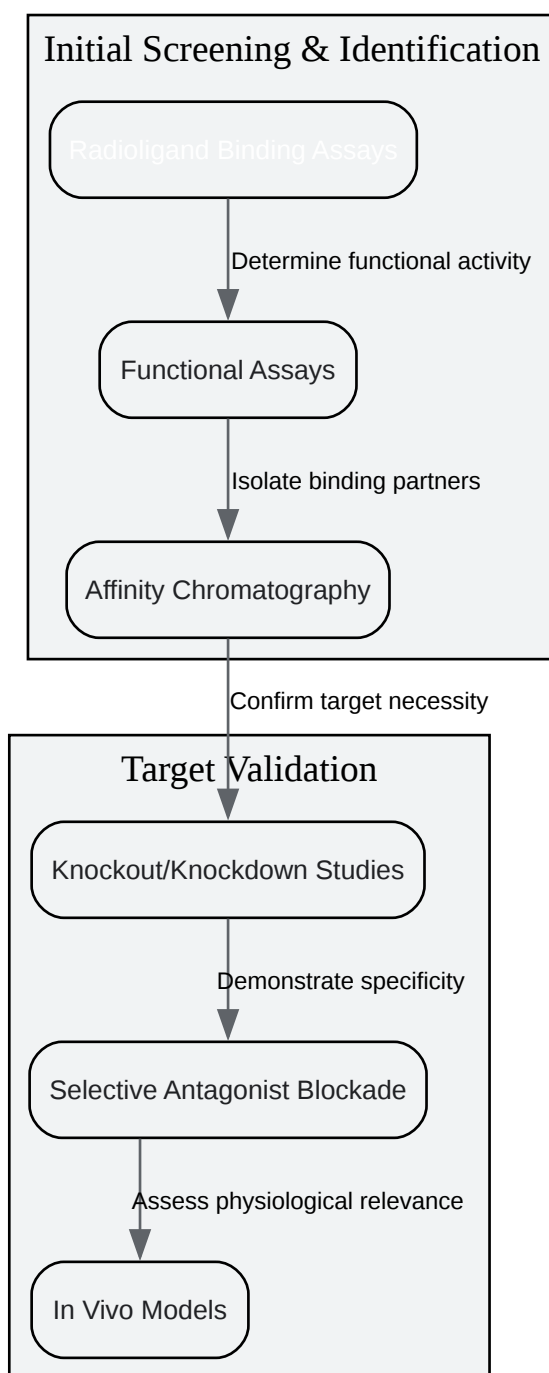
BC264 is a highly potent and selective synthetic peptide agonist for the cholecystinin B (CCK-B) receptor, a G-protein coupled receptor with a significant presence in the central nervous system.[1] Its ability to cross the blood-brain barrier has made it a valuable tool in neuroscience research and a potential therapeutic agent for cognitive disorders. This technical guide provides an in-depth overview of the target identification and validation of **BC264**, focusing on its mechanism of action, key experimental findings, and the methodologies used to elucidate its function.

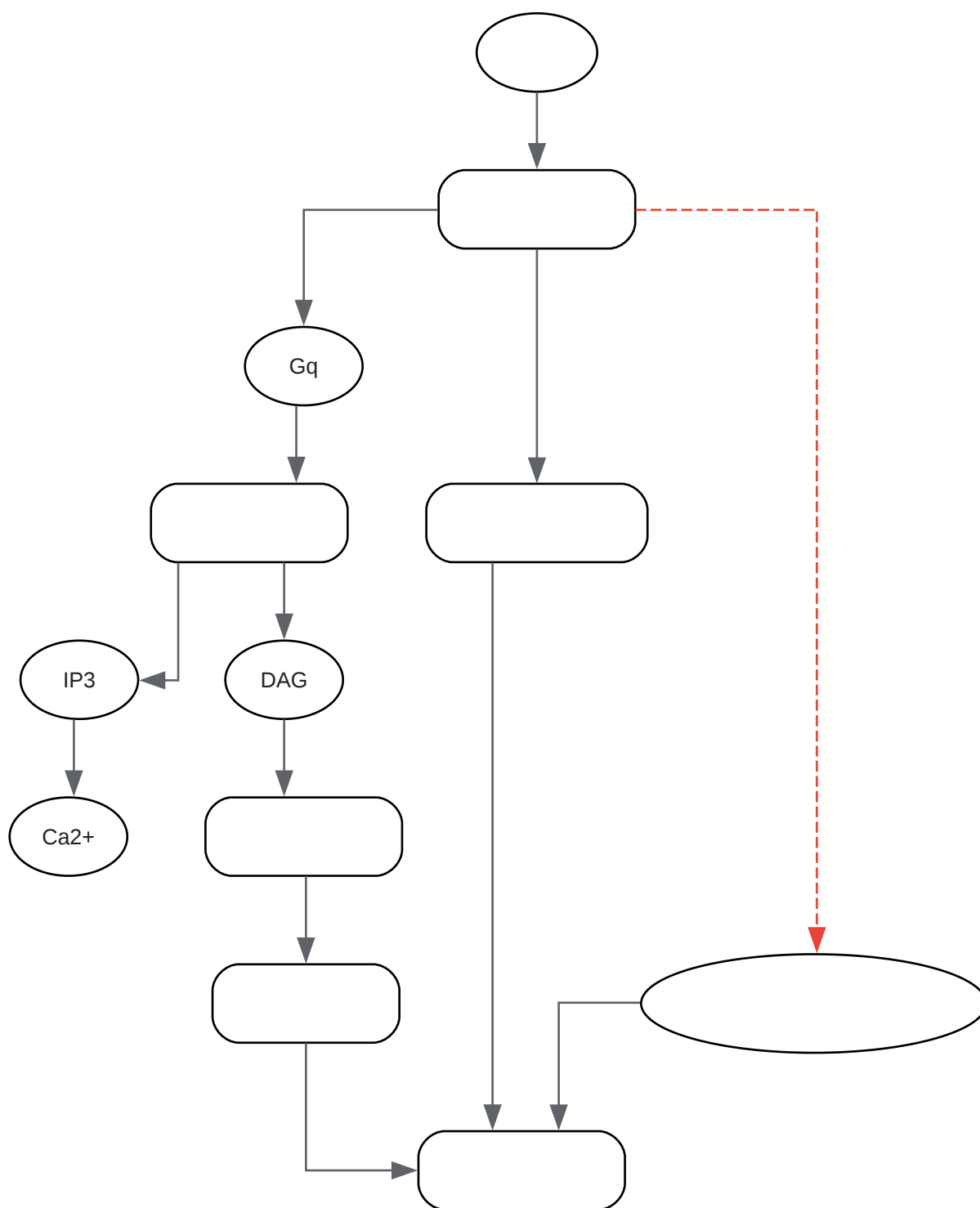
Target Identification and Validation

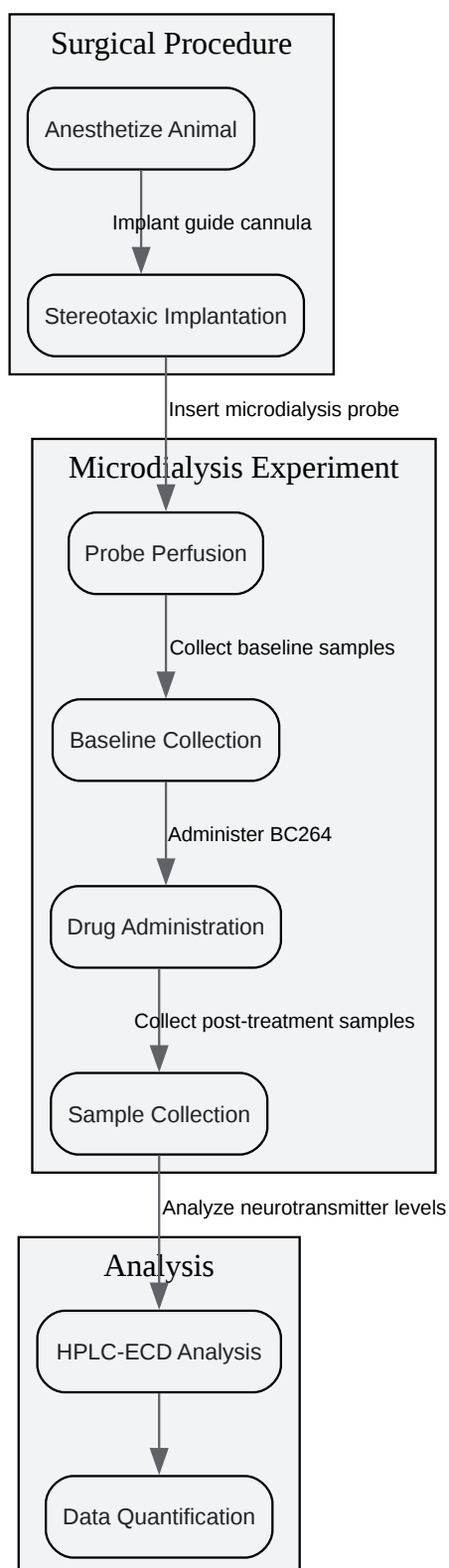
The primary molecular target of **BC264** is the cholecystinin B (CCK-B) receptor, also known as the CCK2 receptor. The identification of the CCK-B receptor as the target for **BC264** was a critical step in understanding its pharmacological effects. While the precise historical details of the initial discovery are not extensively documented in the available literature, the process can be inferred from standard drug discovery and validation protocols.

Target Identification Workflow:

The likely workflow for identifying the CCK-B receptor as the target of **BC264** would have involved a series of established pharmacological and molecular techniques.







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References

- 1. The CCK-B agonist, BC264, increases dopamine in the nucleus accumbens and facilitates motivation and attention after intraperitoneal injection in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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